

Solubility of Disperse Blue 91 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Disperse blue 91*

Cat. No.: *B1173503*

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Introduction

Disperse Blue 91, a member of the anthraquinone class of dyes, is primarily utilized in the textile industry for dyeing synthetic fibers.^[1] Its low aqueous solubility and affinity for hydrophobic materials make it a subject of interest in various research and development applications, including its potential use in drug delivery systems and as a model compound in toxicological studies. Understanding the solubility of **Disperse Blue 91** in a range of organic solvents is crucial for its formulation, application, and the interpretation of experimental results. This technical guide provides a comprehensive overview of the available solubility data, detailed experimental protocols for solubility determination, and visual workflows to aid in experimental design.

Core Concepts: Disperse Dyes and Solubility

Disperse dyes are non-ionic colorants with low water solubility. Their application typically involves dispersing the dye in an aqueous medium with the aid of dispersing agents. The solubility of these dyes in organic solvents is a critical parameter that influences their dyeing characteristics, purification processes, and potential applications beyond the textile industry. The solubility is governed by the physicochemical properties of both the dye molecule and the solvent, including polarity, hydrogen bonding capacity, and molecular size.

Data Presentation: Solubility of Anthraquinone Disperse Dyes

Direct quantitative solubility data for **Disperse Blue 91** in a wide array of organic solvents is not readily available in published literature. However, by examining the solubility of structurally similar anthraquinone disperse dyes, we can infer the likely solubility behavior of **Disperse Blue 91**. The following table summarizes the available qualitative and limited quantitative solubility data for selected blue anthraquinone disperse dyes.

Dye Name	CAS Number	Molecular Formula	Acetone	Ethanol	Pyridine	Carbon Tetrachloride	Benzene	Linseed Oil	Ethylene Glycol	I	Monomethyl Ether
Disperse Blue 91	12222-89-8	C ₂₀ H ₂₁ NO ₅	Soluble (infused)	Soluble (infused)	Soluble (infused)	-	-	-	-	-	-
Disperse Blue 1	2475-45-8	C ₁₄ H ₁₂ N ₄ O ₂	Soluble	Soluble (2 mg/mL)	-	-	Soluble	Soluble	Soluble	30 mg/mL	-
Disperse Blue 56	12217-79-7	C ₁₄ H ₉ CIN ₂ O ₄	Soluble	Soluble	Soluble	-	-	-	-	-	-
Disperse Blue 7	3179-90-6	C ₁₈ H ₁₈ N ₂ O ₆	Soluble	Soluble	-	Soluble	Soluble	Soluble	Soluble	-	-

Note: The solubility of **Disperse Blue 91** is inferred based on the behavior of structurally similar anthraquinone dyes. The listed solvents are common organic solvents with varying polarities.

Mandatory Visualization

Chemical Structure of Disperse Blue 91

Caption: General chemical structure of an anthraquinone dye, the core of **Disperse Blue 91**.

Experimental Protocols: Determining Solubility

The solubility of **Disperse Blue 91** in organic solvents can be determined using several established methods. The choice of method depends on the required accuracy, the amount of sample available, and the equipment at hand. Two common methods are the gravimetric method and UV-Vis spectrophotometry.

Gravimetric Method

This method involves preparing a saturated solution of the dye in the solvent of interest, evaporating a known volume of the solution to dryness, and weighing the residue.

Materials:

- **Disperse Blue 91**
- Selected organic solvents (e.g., acetone, ethanol, dichloromethane, ethyl acetate)
- Volumetric flasks
- Pipettes
- Analytical balance
- Shaking incubator or magnetic stirrer
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials

- Oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Blue 91** to a known volume of the organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaking incubator or a magnetic stirrer can be used.
- Separation of Undissolved Solute:
 - Allow the solution to stand undisturbed to let the excess solid settle.
 - Carefully filter a portion of the supernatant through a syringe filter (e.g., 0.45 µm PTFE) to remove any undissolved particles.
- Solvent Evaporation and Weighing:
 - Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed evaporating dish or vial.
 - Evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, an oven set at a temperature below the decomposition point of the dye may be used.
 - Once the solvent is completely evaporated, place the dish/vial in a vacuum desiccator to remove any residual solvent.
 - Weigh the dish/vial containing the dried dye residue on an analytical balance.
- Calculation:
 - The solubility (S) is calculated using the following formula: $S \text{ (g/L)} = (\text{Mass of residue (g)}) / (\text{Volume of filtrate (L)})$

UV-Vis Spectrophotometry Method

This method is based on the Beer-Lambert law and involves creating a calibration curve of absorbance versus concentration for the dye in the specific solvent.

Materials:

- **Disperse Blue 91**
- Selected organic solvents
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

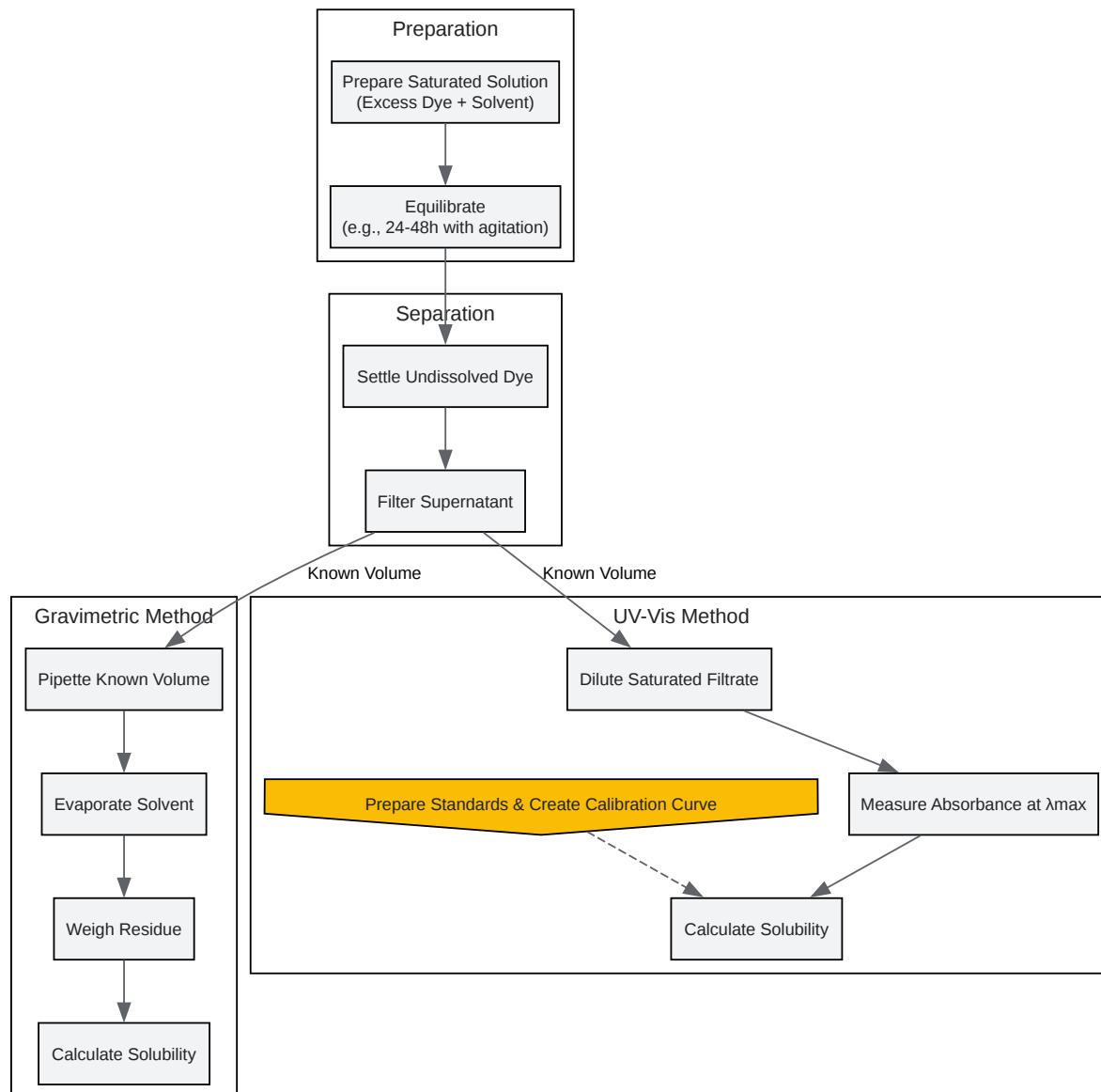
- Preparation of Standard Solutions:
 - Prepare a stock solution of **Disperse Blue 91** of a known concentration in the chosen organic solvent.
 - Perform a series of dilutions to obtain several standard solutions of lower, known concentrations.
- Determination of λ_{max} :
 - Scan one of the standard solutions across a range of wavelengths (e.g., 400-800 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Generation of Calibration Curve:
 - Measure the absorbance of each standard solution at the determined λ_{max} .

- Plot a graph of absorbance versus concentration. The resulting plot should be a straight line passing through the origin, confirming adherence to the Beer-Lambert law. Determine the equation of the line ($y = mx + c$, where y is absorbance, x is concentration, m is the slope, and c is the y -intercept).
- Measurement of Saturated Solution:
 - Prepare a saturated solution of **Disperse Blue 91** as described in the gravimetric method (steps 1 and 2).
 - Dilute an accurately measured volume of the clear, saturated filtrate with the same solvent to bring its absorbance within the linear range of the calibration curve.
- Calculation:
 - Measure the absorbance of the diluted saturated solution at λ_{max} .
 - Use the equation of the calibration curve to calculate the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility of the dye in that solvent.

Mandatory Visualization

Experimental Workflow for Solubility Determination

Workflow for Determining Dye Solubility

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Caption: A generalized workflow for determining the solubility of **Disperse Blue 91**.

Conclusion

While specific quantitative solubility data for **Disperse Blue 91** remains scarce, the information available for structurally similar anthraquinone disperse dyes provides valuable insights into its likely behavior in various organic solvents. The experimental protocols detailed in this guide offer robust methods for researchers to determine the precise solubility of **Disperse Blue 91** in solvents relevant to their specific applications. Accurate solubility data is fundamental for the successful formulation and application of this dye in both traditional and novel technological fields.

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References

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